

# Benchmarking 4-Aminooxane-4-carbonitrile: A Comparative Analysis Against Known Therapeutic Agents

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## Compound of Interest

Compound Name: 4-Aminooxane-4-carbonitrile

Cat. No.: B112695

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A comprehensive review of available scientific literature and clinical trial data reveals a significant lack of information regarding the therapeutic application of **4-Aminooxane-4-carbonitrile**, preventing a direct comparative analysis against established therapeutic agents. The compound, identified by the CAS number 50289-12-8, is predominantly cataloged as a research chemical and building block for synthesis.

Initial investigations into the biological activity, mechanism of action, and potential therapeutic targets of **4-Aminooxane-4-carbonitrile** have yielded no significant results. Publicly accessible databases, scientific publications, and clinical trial registries do not contain preclinical or clinical data that would allow for a performance benchmark against known drugs. The compound is also known by the systematic name 4-Aminotetrahydro-2H-pyran-4-carbonitrile<sup>[1][2]</sup>.

Without established efficacy, selectivity, or safety data for **4-Aminooxane-4-carbonitrile**, a quantitative comparison in the form of data tables and detailed experimental protocols is not feasible. Furthermore, the absence of a known mechanism of action or therapeutic target makes it impossible to identify relevant signaling pathways for visualization or to select appropriate comparator agents for a meaningful analysis.

Future research into the pharmacological properties of **4-Aminooxane-4-carbonitrile** would be a prerequisite for any form of comparative guide. Should such data become available, a thorough benchmarking study could be initiated. This would involve:

- Identification of the Therapeutic Area: Determining the disease or condition for which **4-Aminooxane-4-carbonitrile** shows potential efficacy.
- Selection of Comparator Drugs: Choosing appropriate, well-characterized therapeutic agents that are standard-of-care or in late-stage development for the identified therapeutic area.
- Comparative Data Analysis: Gathering and comparing quantitative data on efficacy (e.g., IC50, EC50), safety (e.g., LD50, adverse event profiles), and pharmacokinetic/pharmacodynamic (PK/PD) properties.

Until foundational research on the bioactivity of **4-Aminooxane-4-carbonitrile** is conducted and published, a comparison guide of this nature remains speculative. Researchers and drug development professionals are encouraged to consult chemical supplier databases for information on the physical and chemical properties of this compound for research purposes[1][2][3][4].

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## References

- 1. 50289-12-8|4-Aminotetrahydro-2H-pyran-4-carbonitrile|BLD Pharm [bldpharm.com]
- 2. 50289-12-8 4-AMINOTETRAHYDRO-2H-PYRAN-4-CARBONITRILE [chemsigma.com]
- 3. bio-fount.com [bio-fount.com]
- 4. store.p212121.com [store.p212121.com]
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